

# 7-chloro-5-methyl-1H-benzotriazole CAS number and structure

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## Compound of Interest

Compound Name: 7-chloro-5-methyl-1H-benzotriazole

Cat. No.: B3099718

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## Technical Guide: 7-chloro-5-methyl-1H-benzotriazole

A comprehensive review of the available scientific data for **7-chloro-5-methyl-1H-benzotriazole** reveals a significant lack of specific information in public chemical databases and scientific literature. As of late 2025, a specific CAS number, detailed experimental protocols, and quantitative data for this particular compound are not readily available. This suggests that **7-chloro-5-methyl-1H-benzotriazole** may be a novel or exceptionally rare compound, or potentially a misnomer of a more common derivative.

This guide will, therefore, provide detailed information on closely related and well-documented benzotriazole derivatives to offer a foundational understanding for researchers, scientists, and drug development professionals. The focus will be on the parent compound, 5-methyl-1H-benzotriazole, and other relevant chlorinated benzotriazoles, for which substantial data exists.

## Chemical Structure and Identification

The core structure of benzotriazole is a bicyclic aromatic heterocycle, consisting of a benzene ring fused to a 1,2,3-triazole ring. The numbering of the atoms in the benzotriazole ring system is crucial for correctly identifying substituted derivatives.

Caption: Numbering of the 1H-benzotriazole ring with hypothetical positions for chloro and methyl groups.

For the requested compound, "**7-chloro-5-methyl-1H-benzotriazole**," the chlorine atom would be attached to the 7th carbon, and the methyl group to the 5th carbon of the benzotriazole ring.

## Closely Related Compound: 5-Methyl-1H-benzotriazole

Due to the absence of data for the specified molecule, we present information on 5-methyl-1H-benzotriazole, a commercially available and well-studied compound. It is often referred to as tolyltriazole, which is technically a mixture of isomers (4-methyl and 5-methyl).

Table 1: Physicochemical Properties of 5-Methyl-1H-benzotriazole

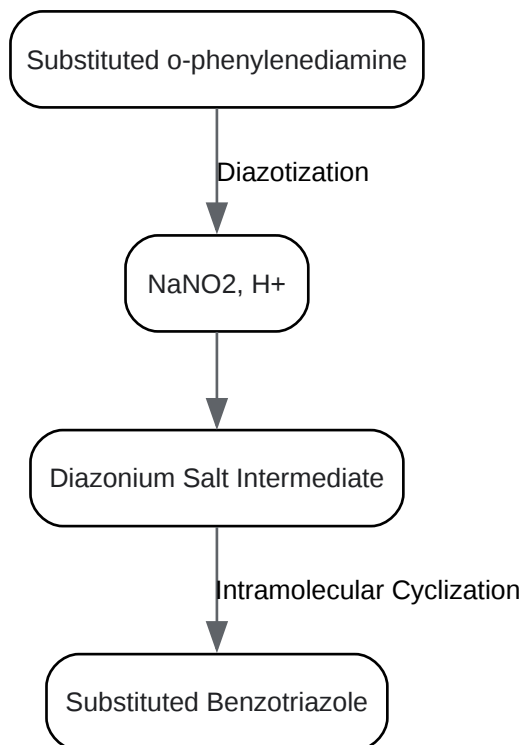
Property	Value	Reference
CAS Number	136-85-6	[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub>	[1][2][3]
Molecular Weight	133.15 g/mol	[2][3][4]
Appearance	White to light yellow crystalline solid	[1]
Solubility	Soluble in polar solvents like water and alcohols	[1]

## Synthesis of Benzotriazole Derivatives

The synthesis of substituted benzotriazoles generally follows the reaction of a substituted o-phenylenediamine with nitrous acid. For 5-methyl-1H-benzotriazole, the starting material would be 4-methyl-o-phenylenediamine.[5]

A general synthetic pathway is outlined below:

## General Synthesis of Substituted Benzotriazoles



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Caption: Generalized workflow for the synthesis of benzotriazole derivatives.

**Experimental Protocol Example (General):** A common laboratory-scale synthesis involves dissolving the substituted o-phenylenediamine in an acidic solution (e.g., acetic acid or dilute hydrochloric acid) and then slowly adding a solution of sodium nitrite while maintaining a low temperature (typically 0-5 °C). The reaction mixture is then stirred for a period to allow for the cyclization to complete. The resulting benzotriazole derivative can then be isolated by filtration and purified by recrystallization.

## Applications and Biological Activity

Benzotriazoles are widely utilized as corrosion inhibitors, particularly for copper and its alloys. [6] They form a stable, passive film on the metal surface, protecting it from corrosive agents.[6]

They are also used as ultraviolet (UV) stabilizers in plastics and coatings, and as antifogging agents in photographic emulsions.[1][7]

In the context of drug development, benzotriazole derivatives have been investigated for a range of biological activities. For example, some chlorinated benzotriazoles have shown activity against parasites like *Entamoeba histolytica*. [8] A study on various benzotriazole derivatives also revealed antiviral activities against viruses such as Coxsackievirus B5. [9]

## Conclusion for Researchers

While a direct technical profile of **7-chloro-5-methyl-1H-benzotriazole** cannot be provided due to a lack of available data, researchers can infer potential properties and synthetic routes from closely related, well-documented compounds like 5-methyl-1H-benzotriazole and other chlorinated benzotriazoles. Any investigation into **7-chloro-5-methyl-1H-benzotriazole** would likely begin with its synthesis, which would presumably involve the diazotization of 3-chloro-5-methyl-o-phenylenediamine. Subsequent characterization and evaluation of its physicochemical properties and biological activities would be necessary to establish a comprehensive technical profile. Professionals in drug development should consider the known bioactivities of similar benzotriazole scaffolds when designing new therapeutic agents.

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